

2-Methylpyridine: A Technical Overview of its Core Molecular Attributes

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Compound of Interest

Compound Name: 2-Methylpyridine

Cat. No.: B031789

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth look at the fundamental molecular characteristics of **2-Methylpyridine**, also known as 2-picoline. This heterocyclic aromatic organic compound is a crucial building block in the synthesis of various pharmaceuticals, agrochemicals, and polymers.

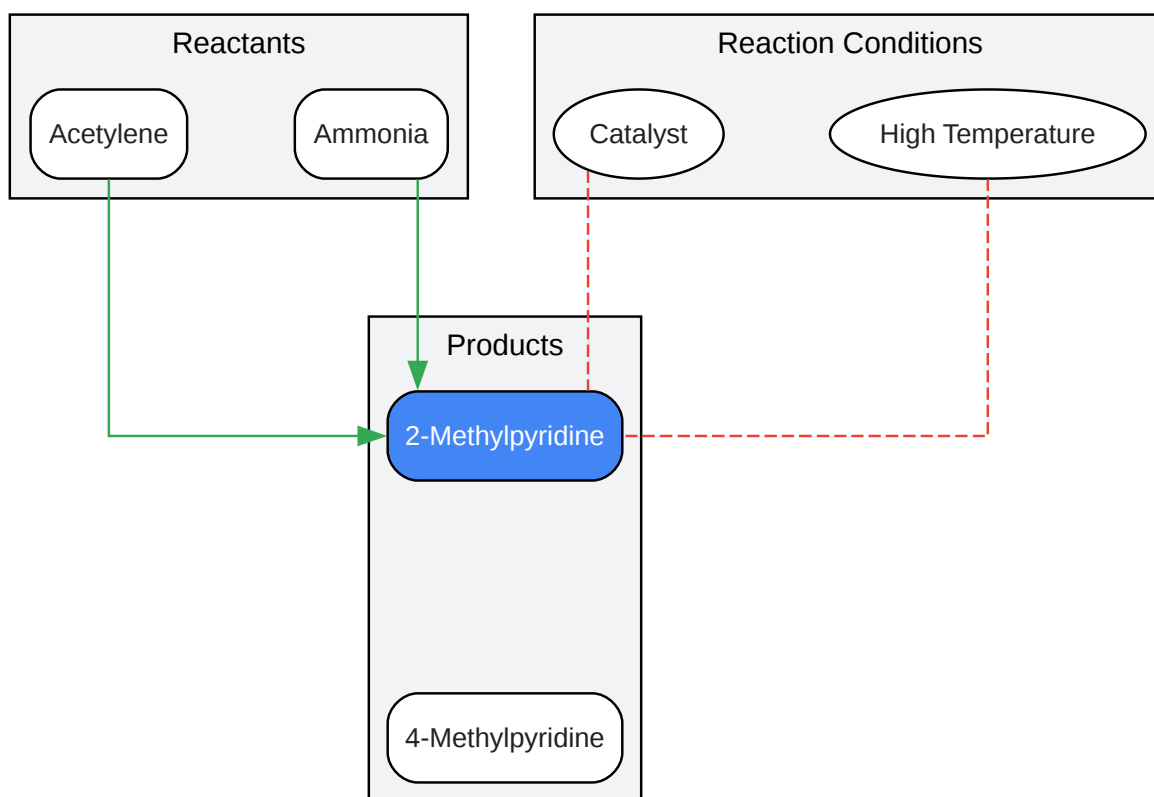
Core Molecular Data

2-Methylpyridine is a derivative of pyridine with a methyl substituent at the second position.^[1] Its core properties are summarized in the table below for easy reference.

Property	Value	Source
Chemical Formula	C6H7N	^[2] ^[3] ^[4]
Molecular Weight	93.13 g/mol	^[2] ^[5]
Alternate Names	2-Picoline, α -Methylpyridine, α -Picoline, o-Picoline	^[1] ^[4]
CAS Number	109-06-8	^[4]

Synthesis of 2-Methylpyridine

One of the common industrial methods for synthesizing **2-methylpyridine** involves the reaction of acetylene with ammonia. This process is typically carried out at high temperatures in the presence of a catalyst.[3]

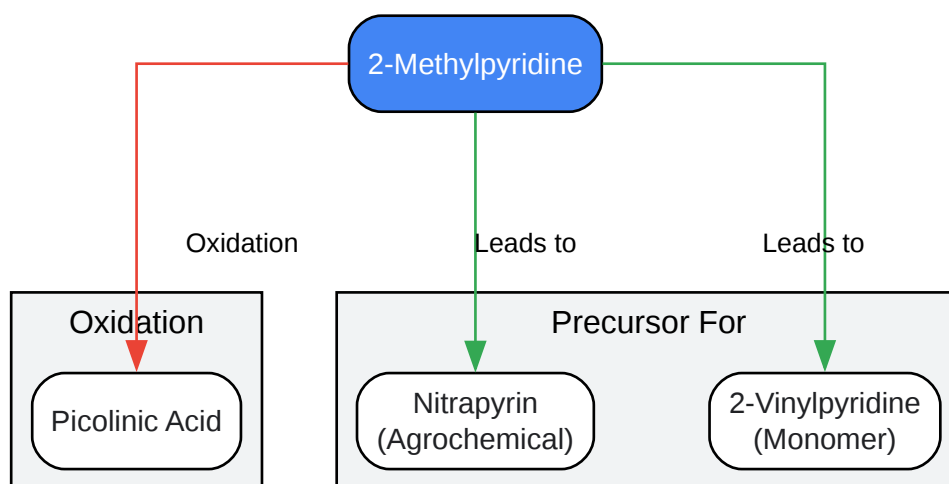


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Caption: Synthesis of **2-Methylpyridine** from Acetylene and Ammonia.

Key Chemical Reactions and Applications

The methyl group in **2-methylpyridine** is reactive and can undergo various chemical transformations. For instance, oxidation of **2-methylpyridine** yields picolinic acid.[2] This compound serves as a precursor in the production of the agrichemical nitrpyrin and is also used to manufacture 2-vinylpyridine, a monomer for synthetic rubber.[2][3]



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